Zankiren Experimental Protocols for In Vitro Studies: Application Notes

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Compound of Interest

Compound Name:	*Zankiren*
Cat. No.:	*B1242616*

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Introduction

Zankiren is a potent, non-peptide inhibitor of the enzyme renin, which plays a crucial, rate-limiting role in the renin-angiotensin-aldosterone system (RAAS).[1][2] By targeting the first and rate-determining step of this cascade, **Zankiren** effectively prevents the conversion of angiotensinogen to angiotensin I, leading to a downstream reduction in the production of angiotensin II.[1] Angiotensin II is a potent vasoconstrictor and a key contributor to the pathophysiology of hypertension and other cardiovascular diseases. These application notes provide detailed protocols for in vitro studies of **Zankiren**, focusing on its inhibitory activity against renin.

Mechanism of Action

Zankiren directly inhibits the enzymatic activity of renin, an aspartyl protease.[1] This inhibition prevents the cleavage of angiotensinogen, thereby blocking the entire downstream cascade of the RAAS.[1] This targeted approach offers a specific mechanism for reducing blood pressure and has been the subject of significant research in the development of antihypertensive therapies.

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Quantitative Data: In Vitro Inhibitory Potency of Zankiren

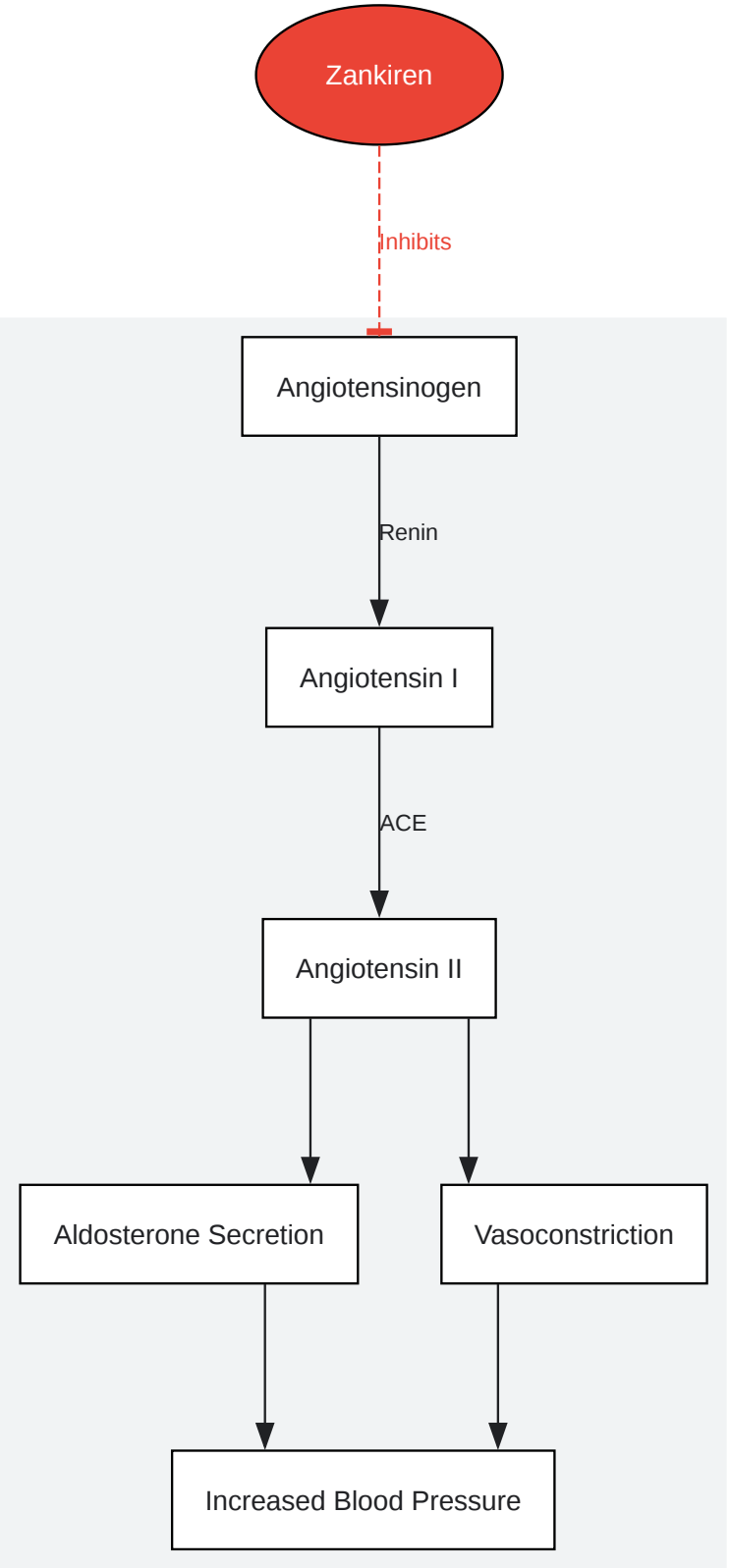
The inhibitory activity of **Zankiren** against renin has been quantified in various in vitro systems. The half-maximal inhibitory concentration (IC50) is a key parameter for assessing its potency.

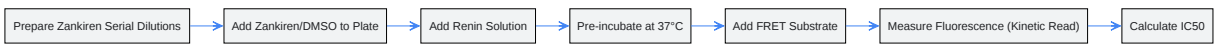
Parameter	Value (nmol/L)	Species/System	Assay Type	Reference
IC50	1.1	Human Plasma	Not Specified	[3]
IC50	0.24	Monkey	Not Specified	[3]
IC50	9.4	Guinea Pig	Not Specified	[3]
IC50	110	Dog	Not Specified	[3]
IC50	1400	Rat	Not Specified	[3]

Signaling Pathway

The following diagram illustrates the renin-angiotensin-aldosterone system and the point of inhibition by **Zankiren**.

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References

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